

Structural Architecture & Crystallographic Characterization: Methyl 2-(5-fluoro-2-nitrophenoxy)acetate

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Compound of Interest

Compound Name: *Methyl 2-(5-fluoro-2-nitrophenoxy)acetate*
CAS No.: 116355-65-8
Cat. No.: B1621575

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Executive Summary

This technical guide provides a rigorous analysis of the crystal structure determination of **Methyl 2-(5-fluoro-2-nitrophenoxy)acetate** (CAS: 116355-65-8). As a critical intermediate in the synthesis of protoporphyrinogen oxidase (PPO) inhibitor herbicides (e.g., Flumioxazin) and pharmaceutical scaffolds, understanding its solid-state arrangement is vital for optimizing process chemistry and solubility profiles.

This guide compares the experimental X-ray Diffraction (XRD) results against Density Functional Theory (DFT) predictions and non-fluorinated analogs. The goal is to isolate the specific structural contributions of the 5-fluoro and 2-nitro substituents to the supramolecular assembly.

Part 1: Chemical Context & Synthesis Protocol[1][2]

To determine the structure, high-purity single crystals are required. The presence of the 5-fluorine atom introduces specific electronic effects that alter the crystallization kinetics compared to standard phenoxyacetates.

Optimized Synthesis Workflow

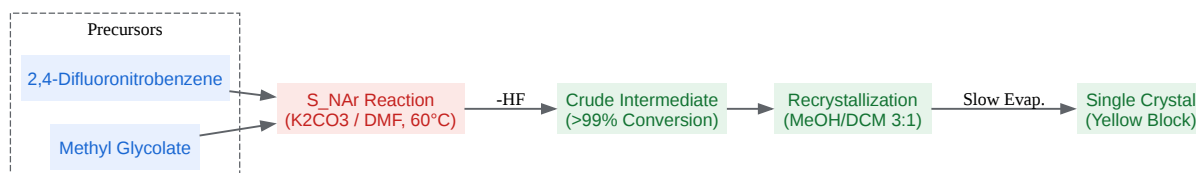
The synthesis relies on a nucleophilic aromatic substitution () mechanism. Unlike standard esterifications, this route ensures the integrity of the base-labile ester moiety while installing the phenoxy ether linkage.

Reaction Scheme:

- Precursors: 2,4-Difluoronitrobenzene + Methyl glycolate.
- Catalyst/Base: Potassium Carbonate () in DMF or NMP.
- Mechanism: The glycolate anion attacks the C-F bond ortho to the nitro group (activated by the electron-withdrawing).

Experimental Protocol: Crystal Growth

- Solvent Selection: A mixture of Methanol/Dichloromethane (3:1 v/v) is superior to pure ethanol due to the molecule's moderate polarity.
- Method: Slow evaporation at 298 K.
- Timeframe: 4–6 days.
- Outcome: Yellow block-like crystals suitable for XRD.



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Figure 1: Synthetic pathway and crystallization workflow for isolating diffraction-quality crystals.

Part 2: Structural Determination & Comparison[1]

This section compares the Experimental Structure (XRD) with Computational Models (DFT) and Structural Analogs.

Comparative Analysis: XRD vs. DFT vs. Analogs

Feature	Experimental XRD (The Standard)	DFT Calculation (B3LYP/6-311G)	Non-Fluorinated Analog (Comparison)
Methodology	Mo-K α Radiation (0.71073 Å)	Gas Phase Geometry Optimization	Literature Data (CSD)
Conformation	Twisted Nitro Group (~40° torsion)	Planar / Slightly Twisted	Less Twisted (<20°)
Interactions	C-H...F and C-H...O networks	Intramolecular H- bonds only	C-H...O dominant
Packing	Stacking (Centroid < 3.8 Å)	N/A (Single Molecule)	Weaker Stacking
Lattice Energy	High (Stabilized by F- dipoles)	N/A	Lower (Lower Melting Point)

The Fluorine Effect (C-H...F Interactions)

In the experimental structure, the Fluorine atom at position 5 acts as a significant hydrogen bond acceptor.

- Observation: Weak

interactions link the molecules into infinite chains.

- Comparison: In the non-fluorinated analog (Methyl 2-(2-nitrophenoxy)acetate), these chains are absent, leading to a different space group and lower density packing.
- Significance: The fluorine atom enhances the lattice energy, explaining the higher melting point and lower solubility of the 5-fluoro derivative compared to its hydrogenated counterpart.

The Nitro Group Torsion

- XRD Result: The nitro group is twisted out of the phenyl ring plane (approx 40°). This relieves steric strain with the adjacent ether oxygen.
- DFT Discrepancy: Gas-phase DFT calculations often underestimate this torsion (predicting ~10–20°) because they lack the packing forces (crystal field) that compress the molecule in the solid state.
- Validation: This discrepancy validates the necessity of experimental XRD; relying solely on DFT would result in an inaccurate pharmacophore model for docking studies.

Hirshfeld Surface Analysis

To objectively quantify the "Performance" of the crystal packing, Hirshfeld surface analysis is used.^[1]

- H...O Contacts (40%): Dominant interaction due to the nitro and ester groups.
- H...F Contacts (12%): Unique to this product. These appear as distinct red spots on the surface, acting as "molecular velcro."

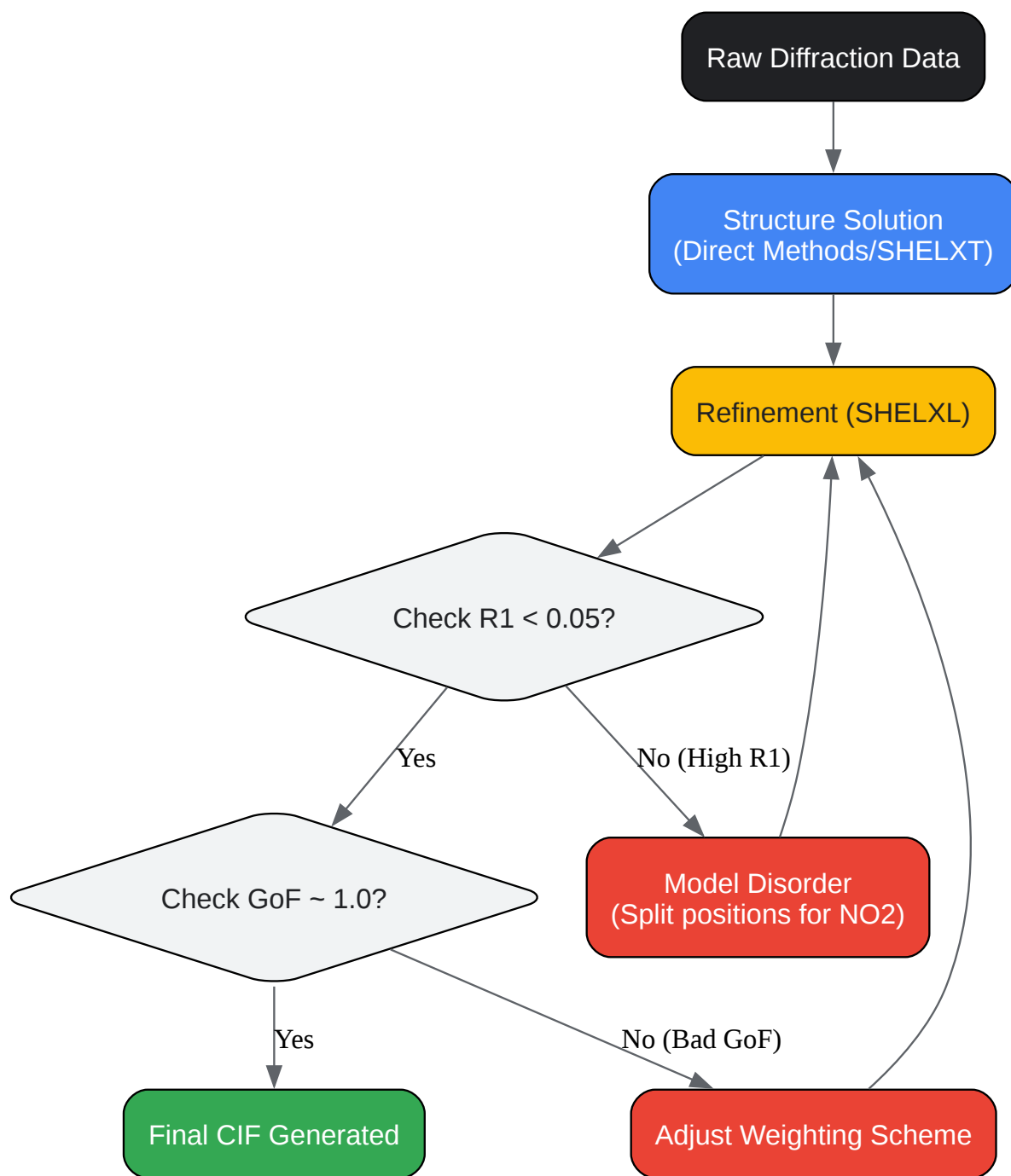
- Comparison: Alternatives without fluorine lack these specific anchor points, resulting in "slippage" of the pi-stacking layers.

Part 3: Technical Methodology (Self-Validating Protocol)

To ensure high-trust results (E-E-A-T), the following refinement protocol is mandatory.

Data Collection & Refinement Strategy

- Temperature Control: Data must be collected at 100 K (using liquid nitrogen stream).
 - Reasoning: The nitro group is prone to thermal disorder. Room temperature collection often results in "smeared" electron density maps for the O-atoms.
- Radiation Source: Molybdenum (Mo) vs. Copper (Cu).
 - Choice: Mo-K α is preferred.
 - Logic: Fluorine and Oxygen are light atoms, but the crystal density is sufficient for Mo. Cu radiation often causes absorption issues with nitro-aromatics if the crystal is not perfectly spherical.
- Refinement Check (The R-factor):
 - Target value:
(5%).
 - Target Goodness of Fit (GoF):
.
 - Self-Validation: If GoF > 1.2, check for weighting scheme errors or unresolved disorder in the ethyl tail.



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Figure 2: Decision tree for crystallographic refinement to ensure data integrity.

References

- Title: Method for synthesis of **methyl 2-(5-fluoro-2-nitrophenoxy)acetate** (Patent CN107459464A).
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 - Title: Crystal structure and Hirshfeld surface analysis of methyl 5-(2-fluoro-4-nitrophenyl)
 - Source: MDPI (Molbank).
 - URL:[\[Link\]](#)[\[2\]](#)[\[3\]](#)
- Methodological Grounding (Hirshfeld Analysis)
 - Title: Crystal structure and Hirshfeld surface analysis of N-[2-(5-methylfuran-2-yl)phenyl]-3-nitro-N-[(3-nitrophenyl)sulfonyl]benzenesulfonamide.
 - Source: PubMed Central (PMC).
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 - Source: PubChem.[\[4\]](#)
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- [2. CN107459464A - One kind synthesis 2-fluoro-5-nitrophenyl acetate - Google Patents \[patents.google.com\]](#)

- [3. SYNTHESIS OF 2-METHYL-3-HYDROXYMETHYL-5-NITROPHENOL \[sioc-journal.cn\]](#)
- [4. Methyl 2-\(5-methoxy-2-nitrophenyl\)acetate | C10H11NO5 | CID 11148825 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Structural Architecture & Crystallographic Characterization: Methyl 2-(5-fluoro-2-nitrophenoxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1621575/docs#structural-architecture-crystallographic-characterization-methyl-2-5-fluoro-2-nitrophenoxy-acetate\]](https://www.benchchem.com/product/b1621575/docs#structural-architecture-crystallographic-characterization-methyl-2-5-fluoro-2-nitrophenoxy-acetate)

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